

Operational Guide: Safe Disposal of 4-Methoxy-3-methylphenylacetic Acid

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Compound of Interest

Compound Name:	4-Methoxy-3-methylphenylacetic acid
CAS No.:	4513-73-9
Cat. No.:	B1295364

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Executive Summary & Chemical Profile

This guide defines the disposal protocol for **4-Methoxy-3-methylphenylacetic acid**, a phenylacetic acid derivative often used as a building block in pharmaceutical synthesis.

While this specific isomer is not a P-listed or U-listed substance under US RCRA (Resource Conservation and Recovery Act) regulations, it must be managed as Hazardous Chemical Waste due to its acidic nature, potential biological activity, and eye damage potential (Category 1).

Chemical Identity Table

Parameter	Specification
Chemical Name	4-Methoxy-3-methylphenylacetic acid
CAS Number	4513-73-9
Molecular Formula	C ₁₀ H ₁₂ O ₃
Molecular Weight	180.20 g/mol
Physical State	White to off-white crystalline powder
Acidity (pKa)	~4.3 (Predicted based on phenylacetic acid analogs)
Melting Point	89–97 °C

Hazard Assessment & Safety Protocols

Scientific Rationale: As a substituted phenylacetic acid, this compound acts as a weak organic acid. The primary safety risk during disposal is serious eye damage (irreversible) and respiratory irritation caused by fine dust.

Hazard Classification (GHS)

Based on structural analogs (Read-Across from 4-Methoxyphenylacetic acid, CAS 104-01-8):

- H318: Causes serious eye damage.[\[1\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H335: May cause respiratory irritation.

Required PPE for Disposal Handling

- Respiratory: N95 or P100 particulate respirator is required if handling open powder outside a fume hood.
- Ocular: Chemical splash goggles (ANSI Z87.1). Safety glasses are insufficient due to the corrosive nature of acidic dust.

- Dermal: Nitrile gloves (Minimum thickness: 0.11 mm).

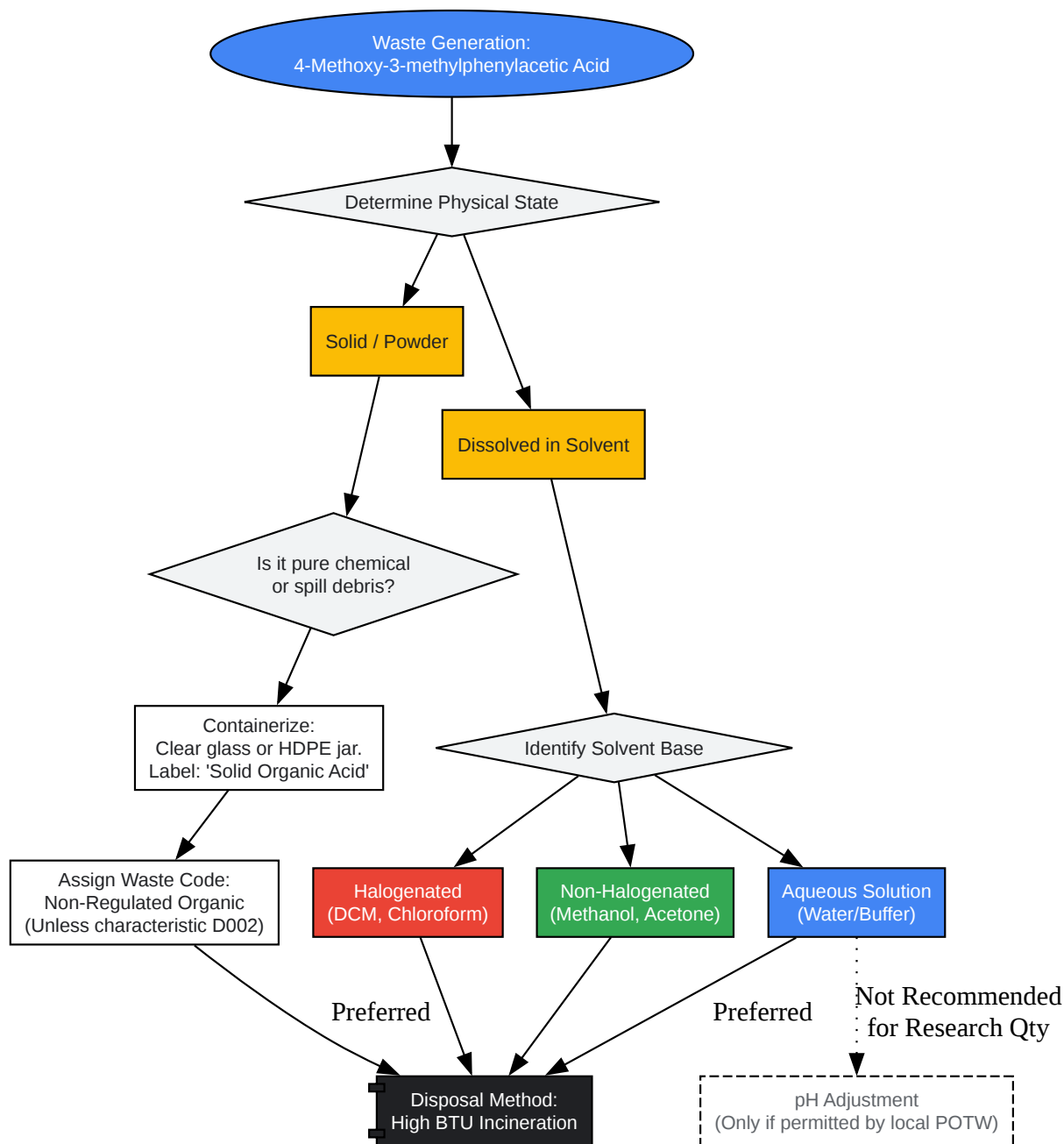
Pre-Disposal Segregation Strategy

Core Directive: Do not commingle this compound with incompatible waste streams.

- NO Oxidizers: Do not mix with strong oxidizers (e.g., permanganates, nitrates). The methoxy and methyl groups on the benzene ring are electron-donating, making the ring susceptible to vigorous oxidation.
- NO Strong Bases: Do not place in "Basic/Caustic" waste containers. Mixing this solid acid with liquid bases (like Sodium Hydroxide waste) will generate immediate heat (exotherm) and potential spattering.
- Solvent Compatibility: It is compatible with standard organic solvent waste streams (Acetone, Methanol, DCM) intended for incineration.

Disposal Workflow

The following decision tree outlines the operational logic for disposing of CAS 4513-73-9.



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Figure 1: Decision matrix for segregating phenylacetic acid derivatives based on physical state and solvent carrier.

Detailed Disposal Procedures

Scenario A: Solid Waste (Pure Substance or Spill Debris)

Most common scenario for expired shelf-life reagents.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or clear glass jar. Avoid metal containers as organic acids can corrode them over time in the presence of moisture.
- Labeling:
 - Primary Name: **"4-Methoxy-3-methylphenylacetic acid"**.[\[3\]](#)[\[4\]](#)
 - Hazard Checkbox: Check "Irritant" and "Acid".
 - RCRA Consideration: If the solid is dry, it does not strictly meet the D002 Corrosivity definition (which applies to aqueous liquids with $\text{pH} \leq 2$). However, label as "Hazardous Waste - Solid Organic Acid" to ensure the disposal vendor incinerates it rather than landfilling.
- Disposal Path: Lab Pack for Incineration.

Scenario B: Liquid Waste (Reaction Mixtures)

Common scenario during synthesis or HPLC analysis.

- Segregation:
 - If dissolved in Methanol/Acetone: Pour into the "Non-Halogenated Organic Solvents" carboy.
 - If dissolved in Dichloromethane (DCM): Pour into the "Halogenated Organic Solvents" carboy.

- pH Warning: If the solution is highly concentrated (>5%), check the pH. If $\text{pH} \leq 2$, the waste stream is formally RCRA D002 (Corrosive).^[5] Ensure the waste tag reflects "Corrosive" in addition to "Flammable" (if organic solvent is present).

Scenario C: Aqueous Solutions (Buffers/Eluents)

Do NOT pour down the drain. While phenylacetic acids are biodegradable, research-grade purity regulations often prohibit drain disposal of benzene-ring compounds. Collect in a "Aqueous Waste" carboy with a pH range noted on the tag.

Regulatory Compliance (US Focus)

Regulatory Body	Classification	Action Required
EPA (RCRA)	Not Listed (P/U). Potential Characteristic: D002 (Corrosivity) if aqueous $\text{pH} \leq 2$. ^[5]	Determination required at point of generation.
DOT (Transport)	Likely UN 3261 (Corrosive solid, acidic, organic, n.o.s.) or UN 3077 (Environmentally Hazardous).	Ensure shipping manifest reflects "Acidic Organic" properties.
DEA (Drug Enforcement)	Not Controlled. (Note: Phenylacetic acid itself is a List I Chemical, but this specific substituted derivative is generally exempt unless used as a direct precursor).	No special DEA logging required for disposal.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 7690, 4-Methoxyphenylacetic acid (Analog). Retrieved January 31, 2026. ^[Link]
- US Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved January 31, 2026. ^[Link]

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- To cite this document: BenchChem. [Operational Guide: Safe Disposal of 4-Methoxy-3-methylphenylacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295364/docs#operational-guide-safe-disposal-of-4-methoxy-3-methylphenylacetic-acid]

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